

Mass Spectrometry Analysis of (2R,2R)-PF-07258669: Application Notes and Protocols

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Compound of Interest

Compound Name: (2R,2R)-PF-07258669

Cat. No.: B11933947

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Introduction

(2R,2R)-PF-07258669 is a potent and selective antagonist of the melanocortin-4 receptor (MC4R) under investigation for its therapeutic potential in conditions characterized by appetite loss, such as cachexia and anorexia.[1][2] The MC4R, a G-protein coupled receptor primarily expressed in the brain, plays a critical role in regulating energy homeostasis and food intake.[3][4][5] Antagonism of MC4R signaling is a promising strategy to stimulate appetite and increase body weight.[6][2][7]

This document provides detailed application notes and protocols for the quantitative analysis of **(2R,2R)-PF-07258669** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Accurate and precise quantification of this compound is essential for pharmacokinetic (PK), pharmacodynamic (PD), and toxicology studies during drug development.

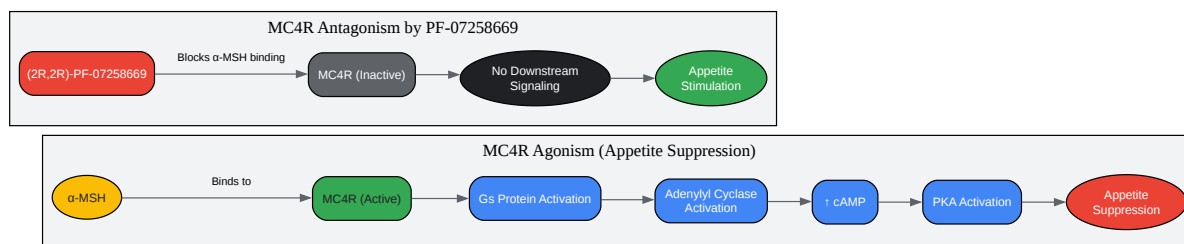
Chemical Properties of (2R,2R)-PF-07258669

A summary of the key chemical properties of **(2R,2R)-PF-07258669** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₇ FN ₆ O ₂	[8]
Molecular Weight	462.52 g/mol	[8][9]
Stereochemistry	(2R,2R)	[10]
CAS Number	2755890-53-8	[8]

Mechanism of Action and Signaling Pathway

(2R,2R)-PF-07258669 acts as an antagonist at the MC4R.[1][10] In the central nervous system, particularly the hypothalamus, the MC4R is activated by endogenous agonists like α -melanocyte-stimulating hormone (α -MSH), leading to a signaling cascade that suppresses appetite.[4][5] By blocking the binding of these agonists, **(2R,2R)-PF-07258669** inhibits this anorexigenic signaling pathway, thereby promoting food intake.[7]



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MC4R Signaling and **(2R,2R)-PF-07258669** Antagonism

Pharmacokinetic Data

Pharmacokinetic parameters of **(2R,2R)-PF-07258669** have been determined in preclinical species. A summary of available data is provided below.

Table 1: Pharmacokinetic Parameters of (2R,2R)-PF-07258669 in Rats

Parameter	1 mg/kg IV	5 mg/kg Oral	Reference
Clearance (CLp) (mL/min/kg)	21	-	[8]
Volume of Distribution (Vss) (L/kg)	0.95	-	[8]
Half-life (T _{1/2}) (h)	1.0	0.98	[8]
T _{max} (h)	-	0.5	[8]
C _{max} (ng/mL)	-	600	[8]
AUCinf (ng·h/mL)	785	1120	[8]
Oral Bioavailability (F) (%)	-	28	[8][11]

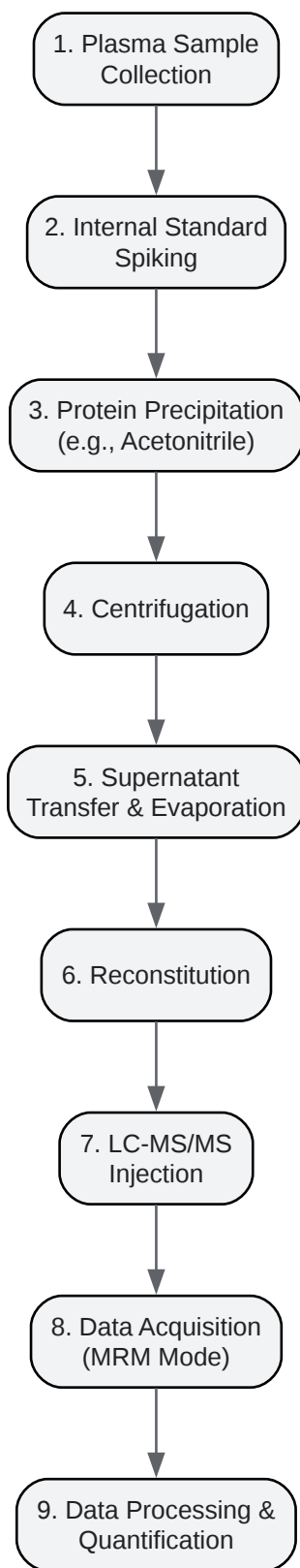
Table 2: Pharmacokinetic Parameters of (2R,2R)-PF-07258669 in Dogs

Parameter	1 mg/kg IV	5 mg/kg Oral	Reference
Clearance (CLp) (mL/min/kg)	11	-	[8]
Volume of Distribution (Vss) (L/kg)	1.3	-	[8]
Half-life (T _{1/2}) (h)	2.3	3.6	[8]
T _{max} (h)	-	0.38	[8]
C _{max} (ng/mL)	-	1470	[8]
AUCinf (ng·h/mL)	1660	4610	[8]
Oral Bioavailability (F) (%)	-	93	[8]

Experimental Protocols

The following protocols are provided as a guideline for the quantitative analysis of **(2R,2R)-PF-07258669** in plasma samples. Method development and validation should be performed according to regulatory guidelines.

Experimental Workflow



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